

# An In-depth Technical Guide to the Physical Properties of Sodium Telluride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium telluride

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## Abstract

**Sodium telluride** ( $\text{Na}_2\text{Te}$ ) is an inorganic salt with significant applications in organic synthesis and materials science. This document provides a comprehensive overview of the known physical properties of **sodium telluride**, including its crystal structure, thermodynamic properties, and solubility. Detailed experimental protocols for the synthesis and characterization of this highly reactive compound are presented to ensure safe and effective handling. Furthermore, this guide illustrates key structural and reactive pathways of **sodium telluride** through detailed diagrams to facilitate a deeper understanding of its chemical behavior.

## Introduction

**Sodium telluride** is a binary chalcogenide composed of sodium cations ( $\text{Na}^+$ ) and telluride anions ( $\text{Te}^{2-}$ ).<sup>[1]</sup> It is a valuable reagent in synthetic chemistry, primarily utilized as a reducing agent and as a source of the telluride nucleophile for the synthesis of organotellurium compounds.<sup>[2]</sup> Despite its utility, **sodium telluride** is notoriously challenging to handle due to its extreme sensitivity to air and moisture, which leads to rapid decomposition.<sup>[1][3]</sup> A thorough understanding of its physical properties is therefore critical for its effective use in research and development. This guide aims to provide a detailed technical overview of these properties for professionals in the chemical and pharmaceutical sciences.

## Physical and Chemical Properties

**Sodium telluride** is a white, hygroscopic powder when pure.<sup>[1][4]</sup> However, due to its rapid oxidation upon exposure to air, it typically appears as a purple or dark gray solid.<sup>[1][3]</sup> This oxidation proceeds initially to form polytellurides ( $\text{Na}_2\text{Te}_x$  where  $x > 1$ ) and ultimately elemental tellurium.<sup>[1]</sup>

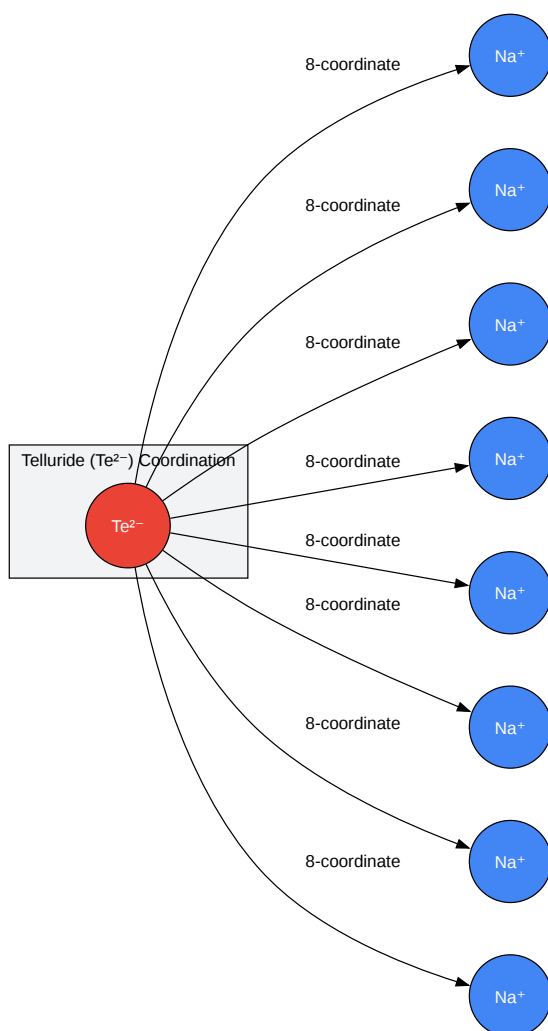
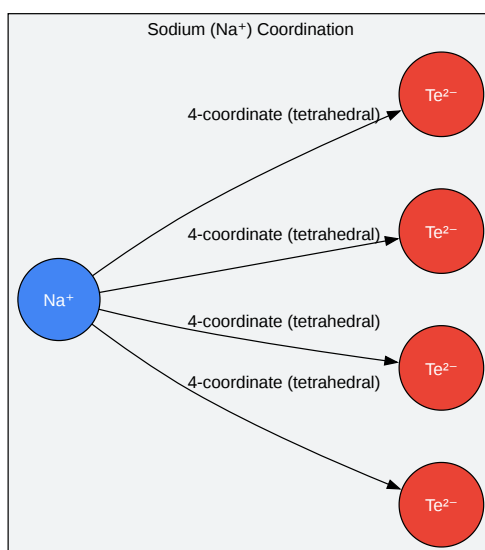
### Data Presentation: Key Physical Properties

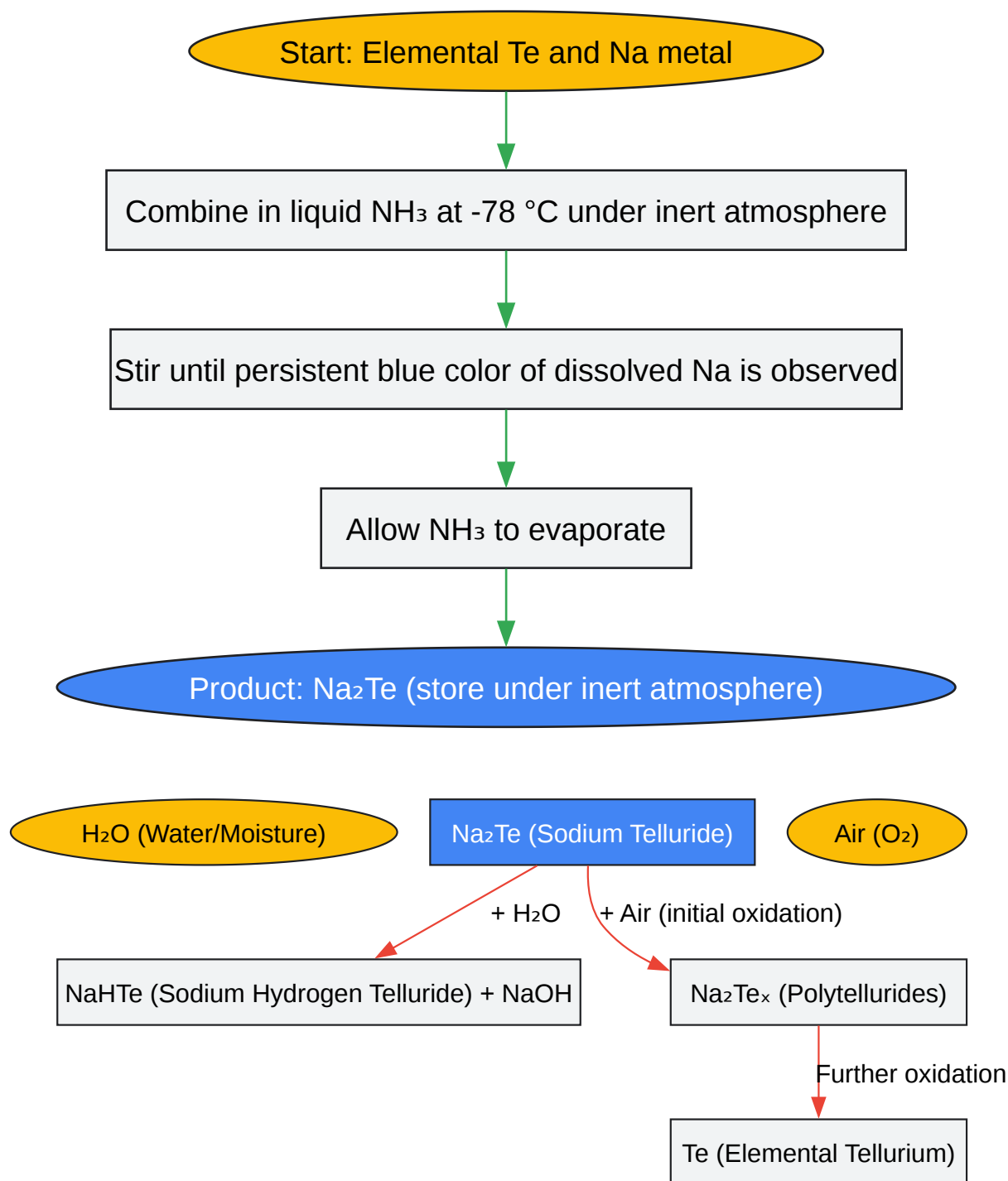
The quantitative physical properties of **sodium telluride** are summarized in the table below for easy reference and comparison.

Property	Value	Units	References
Molecular Formula	$\text{Na}_2\text{Te}$	-	<sup>[1]</sup>
Molar Mass	173.58	g/mol	<sup>[1][4]</sup>
Appearance	White, hygroscopic powder (pure); typically purple or dark gray	-	<sup>[1][4][5]</sup>
Crystal Structure	Antifluorite	-	<sup>[1]</sup>
Density	2.90	g/cm <sup>3</sup>	<sup>[1][4][5]</sup>
Melting Point	953	°C	<sup>[1][2][4][5]</sup>
Boiling Point	Not applicable	-	<sup>[5]</sup>
Solubility in Water	Very soluble	-	<sup>[1][2][4][5]</sup>

## Crystal Structure

**Sodium telluride** adopts the antifluorite crystal structure.<sup>[1]</sup> In this arrangement, the positions of the cations and anions are reversed relative to the fluorite ( $\text{CaF}_2$ ) structure. Each telluride ( $\text{Te}^{2-}$ ) anion is located at the center of a cube and is surrounded by eight sodium ( $\text{Na}^+$ ) cations at the corners. Conversely, each sodium ion is coordinated to four telluride ions in a tetrahedral geometry.<sup>[1]</sup>





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Email: [info@benchchem.com](mailto:info@benchchem.com)